

Safety and handling guidelines for Acetyl tributyl citrate-d3 in the lab

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Compound of Interest

Compound Name: Acetyl tributyl citrate-d3

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Safety and Handling of Acetyl Tributyl Citrate-d3: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Acetyl tributyl citrate-d3** (ATBC-d3) in a laboratory setting. The data presented is primarily based on the non-deuterated form, Acetyl tributyl citrate (ATBC), as specific extensive toxicological data for the deuterated analog is limited. This extrapolation is based on the principle that isotopic labeling with deuterium does not significantly alter the fundamental chemical properties and associated hazards for routine laboratory handling.

Chemical and Physical Properties

Acetyl tributyl citrate-d3 is the deuterated form of Acetyl tributyl citrate, a commonly used biodegradable plasticizer.^[1] It is an almost colorless and odorless oily liquid, insoluble in water but soluble in alcohols and organic solvents.^[2]

Table 1: Physical and Chemical Properties of Acetyl Tributyl Citrate

Property	Value	Reference
Chemical Formula	C20H31D3O8	[3]
CAS Number	1794753-49-3	[3]
Molar Mass	402.484 g·mol ⁻¹	[4]
Appearance	Colorless liquid	[4][5]
Odor	Very faint sweet, herbaceous odor	[5][6]
Melting Point	-80 °C	[4][5]
Boiling Point	172 to 174 °C at 1 mm Hg	[4]
Flash Point	204 °C (399.20 °F) to 217 °C (423 °F)	[3][7]
Density	1.046 g/cm ³ at 25 °C	[4][5]
Solubility in water	Insoluble	[2]
Vapor Pressure	0.00000455 mmHg	[5]

Toxicological Data

ATBC is considered to have low acute toxicity.[1][2] The primary routes of exposure are inhalation, ingestion, and skin/eye contact.[7]

Table 2: Acute Toxicity Data for Acetyl Tributyl Citrate

Test	Species	Route	Dosage	Result	Reference
LD50	Mouse	Intraperitonea l	> 4 g/kg	No significant toxicity observed	[8]
LD50	Rat	Oral	> 25 g/kg	No significant toxicity observed	[1]
LD50	Rat	Oral	> 30 g/kg	No significant toxicity observed	[8]
LD50	Cat	Oral	> 50 g/kg	No significant toxicity observed	[8]
NOAEL	Rat	Oral	100 mg/kg bw/day	No- Observed- Adverse- Effect Level	[1]

Health Effects:

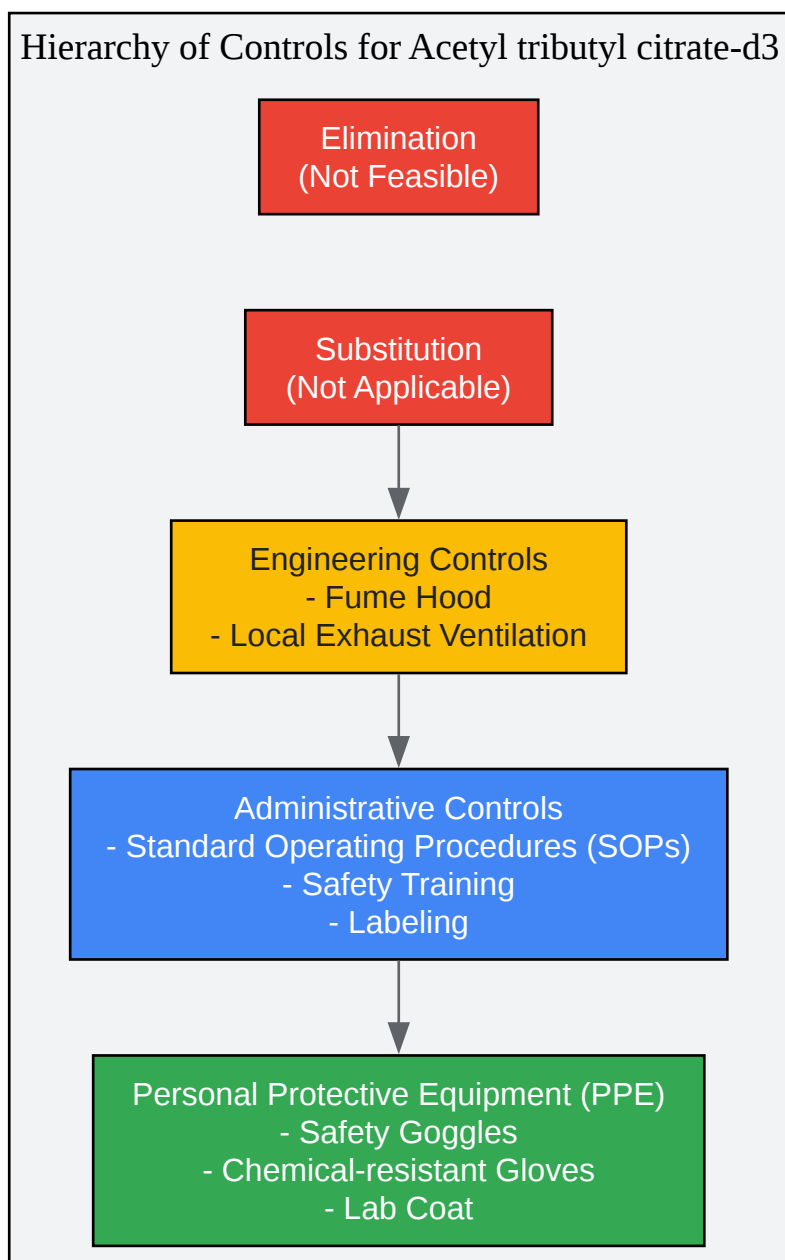
- Eye Contact: May cause eye irritation.[3][7]
- Skin Contact: May cause skin irritation and may be harmful if absorbed through the skin.[3][7] However, clinical testing showed no evidence of skin irritation or sensitization.[9]
- Inhalation: May cause respiratory tract irritation if concentrated vapor is inhaled.[3][7]
- Ingestion: May be harmful if swallowed and may cause irritation of the digestive tract.[3][7]

Hazard Identification and Control

While not classified as a hazardous substance according to GHS, standard laboratory precautions are essential.[3][10] The primary hazards are associated with its combustible nature at high temperatures and potential for mild irritation.[3]

Hierarchy of Controls

The following diagram illustrates the hierarchy of controls to be implemented to minimize exposure risk.



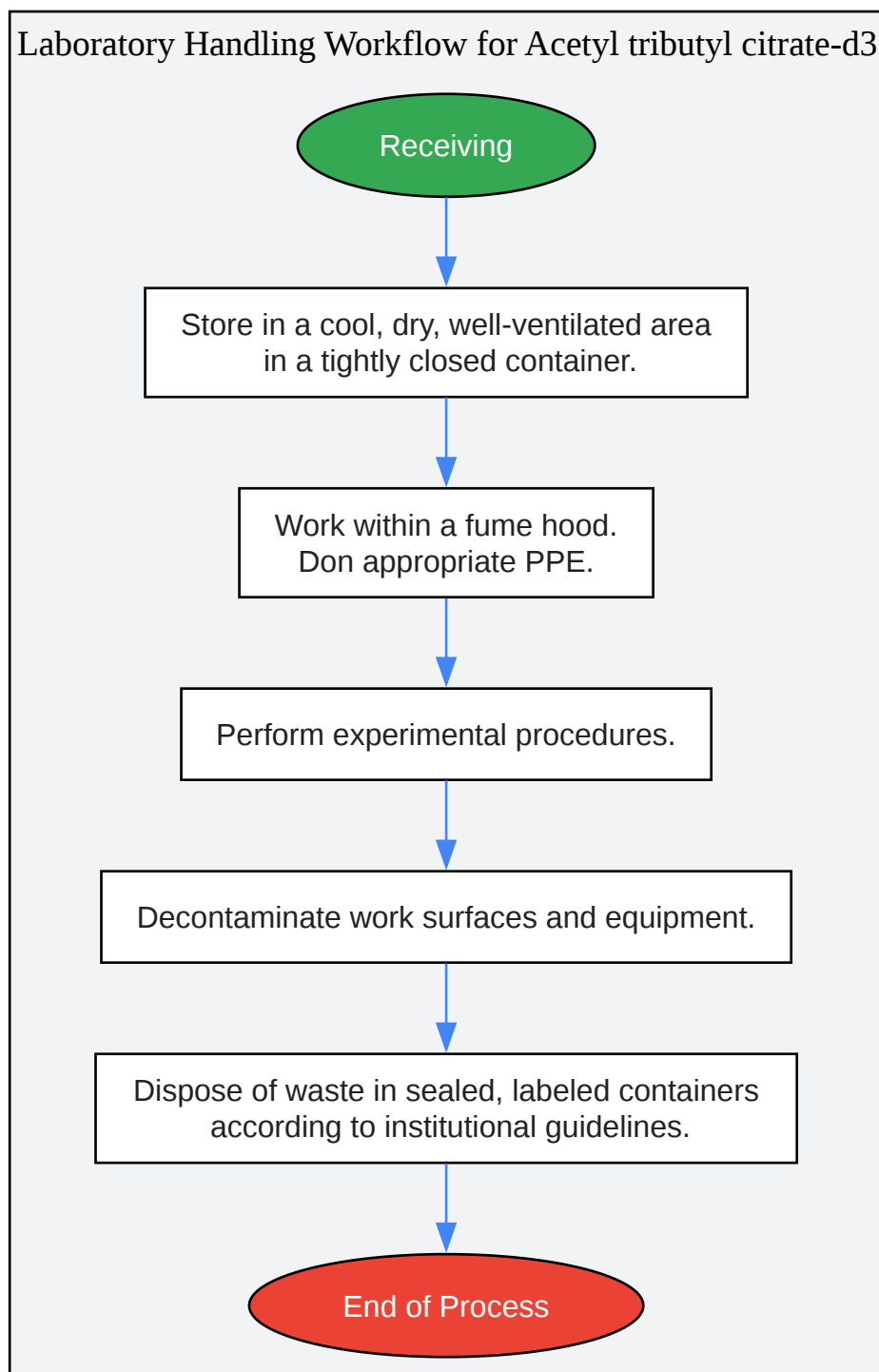
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Caption: Hierarchy of controls for safe handling.

Experimental Protocols and Handling Procedures

General Laboratory Handling Workflow

The following workflow outlines the key steps for safely handling **Acetyl tributyl citrate-d3** in a laboratory setting.



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Caption: General laboratory handling workflow.

Detailed Methodologies

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated place, away from direct sunlight and sources of ignition.[\[11\]](#)
- Keep the container tightly closed when not in use.[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[11\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.[\[12\]](#)
- Hand Protection: Handle with compatible chemical-resistant gloves.[\[3\]](#)[\[12\]](#)
- Skin and Body Protection: Wear a lab coat or impervious clothing.[\[3\]](#)
- Respiratory Protection: A NIOSH/MSHA-approved respirator may be required if ventilation is inadequate or if mists/vapors are generated.[\[12\]](#)

Handling:

- Avoid contact with skin and eyes.[\[3\]](#)
- Avoid breathing mist or vapors.[\[11\]](#)
- Use in a well-ventilated area, preferably within a laboratory fume hood.[\[3\]](#)
- Wash hands thoroughly after handling.[\[12\]](#)

Spill and Leak Procedures:

- Ensure adequate ventilation and eliminate all ignition sources.[7][11]
- Wear appropriate PPE.[12]
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[7][12]
- Collect the absorbed material and place it in a suitable, sealed container for disposal.[3][7]
- Ventilate the area and wash the spill site after material pickup is complete.[12]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. If irritation persists, seek medical attention.
[3][7]
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.[3][11]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[3]

Fire-Fighting Measures:

- **Acetyl tributyl citrate-d3** is a combustible liquid.[3][11]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][12]
- Hazardous Combustion Products: Fire may produce irritating and/or toxic gases, including carbon oxides.[3][11]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[3][7]

Disposal Considerations:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the product to enter drains.

Conclusion

Acetyl tributyl citrate-d3, much like its non-deuterated counterpart, exhibits a low toxicity profile. However, adherence to standard laboratory safety protocols is paramount to ensure the well-being of researchers and to prevent contamination. The implementation of the hierarchy of controls, proper use of personal protective equipment, and following established handling and disposal procedures will mitigate the risks associated with its use in a laboratory setting.

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